

Comparative Guide to Certified Reference Materials for Triclocarban-13C6

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Compound of Interest

Compound Name: *Triclocarban-13C6*

Cat. No.: *B15557566*

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For researchers, scientists, and drug development professionals engaged in the quantitative analysis of Triclocarban, the selection of a high-quality certified reference material (CRM) is paramount for ensuring accurate and reproducible results. **Triclocarban-13C6**, a stable isotope-labeled internal standard, is the gold standard for mass spectrometry-based methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), enabling precise quantification through isotope dilution.

This guide provides a comparative overview of commercially available **Triclocarban-13C6** CRMs, detailing their specifications and providing a typical experimental protocol for their application.

Product Comparison

The following table summarizes the specifications of **Triclocarban-13C6** certified reference materials from various suppliers. It is important to note that while most suppliers provide the product as a solution, the level of detail regarding purity and certification can vary. Researchers are encouraged to request lot-specific Certificates of Analysis (CoA) for the most accurate information.

Supplier	Product Number/CAS No.	Format	Concentration	Chemical Purity	Isotopic Purity/Enrichment	Certifications
Cambridge Isotope Laboratories, Inc.	CLM-7286-1.2	Solution in Acetonitrile	100 µg/mL	98%	99% (4'-chlorophenyl- ¹³ C ₆)	CoA provided
MedChem Express	HY-113337S (Triclocarban- ¹³ C ₆)	Solid	Not Applicable	99.23%	Not specified	CoA, HPLC, and MS data available
ZeptoMetrix	CAS: 1216457-76-9	Solution in Acetonitrile	100 µg/mL	Not specified	Not specified	Intended for laboratory use as a reference material[1]
Santa Cruz Biotechnology	sc-215493	Solid	Not Applicable	Not specified	Not specified	Lot-specific data available on CoA[2]

Experimental Protocol: Quantification of Triclocarban in Biological Matrices using Isotope Dilution LC-MS/MS

This protocol provides a typical workflow for the quantification of Triclocarban in a sample matrix (e.g., sludge, soil, or biological fluids) using a **Triclocarban-13C6** CRM as an internal standard.

1. Sample Preparation and Extraction:

- **Spiking:** To a known quantity of the sample matrix, add a precise volume of the **Triclocarban-13C6** CRM solution to serve as the internal standard.
- **Extraction:** Employ a suitable extraction method to isolate Triclocarban and the internal standard from the sample matrix. A common technique is pressurized liquid extraction (PLE) with an appropriate solvent like acetone.
- **Solvent Evaporation and Reconstitution:** The extract is then evaporated to dryness under a gentle stream of nitrogen and reconstituted in a smaller volume of a solvent compatible with the LC-MS/MS system (e.g., acetonitrile/water mixture).

2. LC-MS/MS Analysis:

- **Chromatographic Separation:** Inject the reconstituted sample onto a liquid chromatography system equipped with a suitable column (e.g., C18) to separate Triclocarban from other matrix components. A gradient elution with mobile phases such as water with formic acid and acetonitrile is typically used.
- **Mass Spectrometric Detection:** The eluent from the LC system is introduced into a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. Specific precursor-to-product ion transitions for both native Triclocarban and the **Triclocarban-13C6** internal standard are monitored.

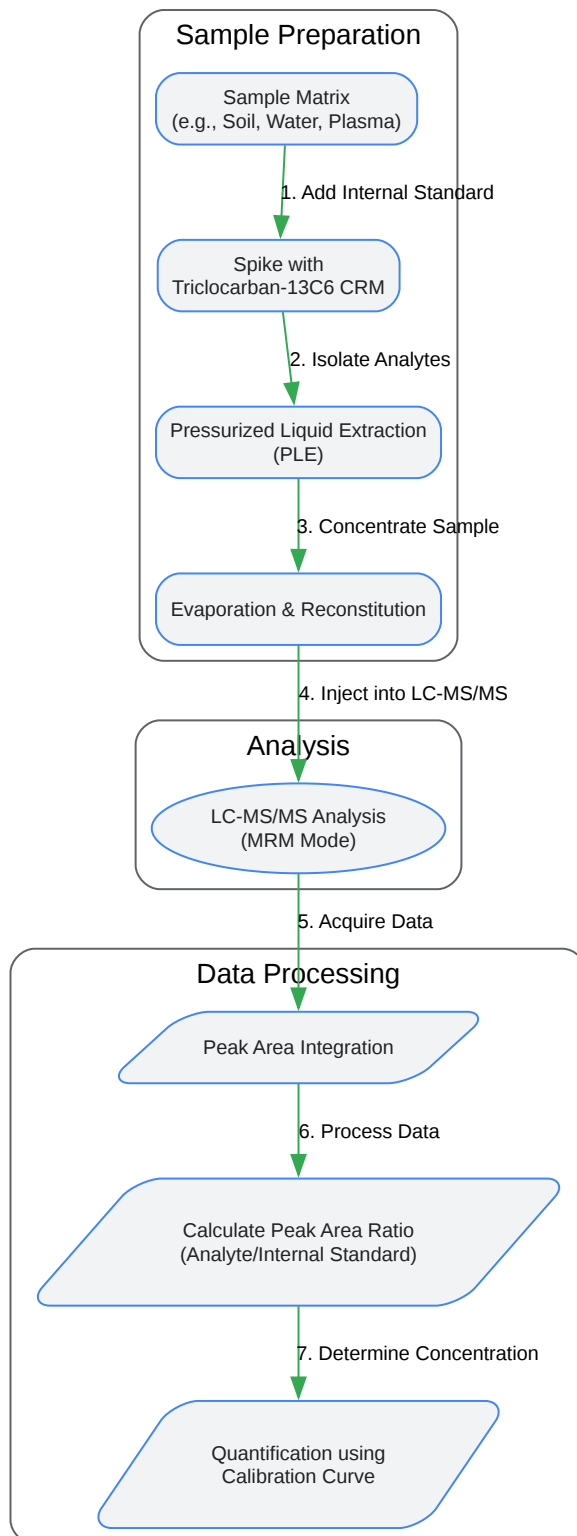
3. Data Analysis:

- **Quantification:** The concentration of Triclocarban in the original sample is determined by calculating the ratio of the peak area of the native Triclocarban to the peak area of the **Triclocarban-13C6** internal standard. This ratio is then compared to a calibration curve prepared with known concentrations of native Triclocarban and a constant concentration of the internal standard.

Workflow for Triclocarban Quantification

The following diagram illustrates the general workflow for the quantification of Triclocarban in a sample using a **Triclocarban-13C6** certified reference material.

Workflow for Triclocarban Quantification using Isotope Dilution

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Caption: Isotope dilution workflow for Triclocarban analysis.

In conclusion, the selection of a well-characterized **Triclocarban-13C6** certified reference material is a critical step in achieving accurate and reliable quantitative results. While several suppliers offer this essential standard, the level of provided documentation varies. Researchers should prioritize CRMs with comprehensive Certificates of Analysis detailing chemical and isotopic purity to ensure the highest quality data in their studies.

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References

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- [2. scbt.com](https://www.scbt.com) [scbt.com]
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